

Application Notes and Protocols: ODB-2 in Carbonless Copy Paper Formulations

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Compound of Interest

Compound Name: *2-Anilino-6-dibutylamino-3-methylfluoran*

Cat. No.: *B1226379*

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Audience: Researchers, scientists, and chemical development professionals.

Introduction: **2-Anilino-6-dibutylamino-3-methylfluoran**, commonly known as ODB-2, is a leuco dye widely utilized as a color former in pressure-sensitive recording systems like carbonless copy paper.[1][2] In its native state, ODB-2 is a crystalline powder, typically white to off-white, which remains colorless and stable.[3][4] Its utility lies in its ability to undergo a significant structural transformation upon contact with an acidic developer, resulting in the formation of an intense black image.[2] This document provides detailed application notes and experimental protocols for the formulation and evaluation of ODB-2 in a standard two-part carbonless copy paper system.

The fundamental principle of carbonless copy paper involves the physical separation of the leuco dye and an acidic developer.[5][6] The dye, ODB-2, is dissolved in an oil-based solvent and encapsulated in microscopic polymer shells, typically 1-10 microns in diameter.[7] This microencapsulated dye solution is then coated onto the back of the top sheet of paper, designated as the "Coated Back" (CB) sheet.[6][8] The corresponding bottom sheet, or "Coated Front" (CF) sheet, is coated with a layer containing an acidic color developer, such as activated clay or phenolic resins.[4][8][9] When pressure from writing or an impact printer is applied to the top sheet, the microcapsules rupture, releasing the ODB-2 solution.[5][8] The dye then reacts with the developer on the CF sheet, inducing a chemical reaction that forms a permanent, high-contrast black copy.[4][5]

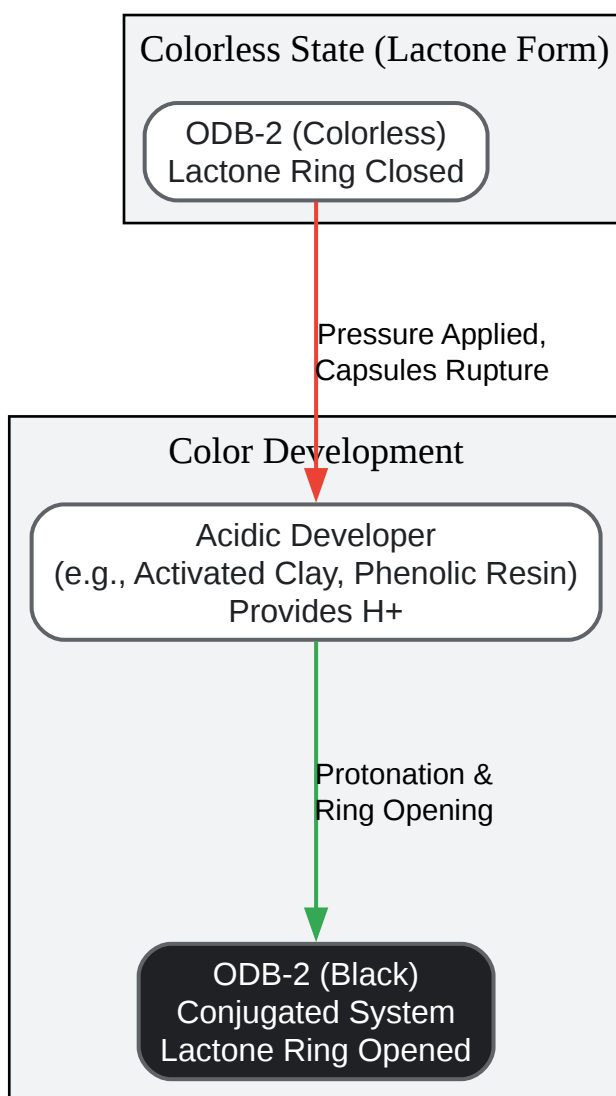
Physicochemical Properties of ODB-2

A summary of the key properties of ODB-2 is presented below. High purity is essential for uniform color development and image sharpness.

Property	Value	Reference
Chemical Name	2-Anilino-6-dibutylamino-3-methylfluoran	[1][2]
CAS Number	89331-94-2	[1]
Molecular Formula	C ₃₅ H ₃₆ N ₂ O ₃	[4]
Molecular Weight	532.68 g/mol	[4]
Appearance	White to off-white powder	[3]
Melting Point	182-185 °C	[3]
Purity (HPLC)	≥ 99.0%	[3]
Solubility	Soluble in organic solvents (e.g., toluene, alkylnaphthalenes)	[2][10]

Reaction Mechanism of Color Formation

The color-forming reaction of ODB-2 is an acid-catalyzed process. The ODB-2 molecule exists in a colorless, non-conjugated lactone form. In the presence of an acidic developer (a proton donor), the lactone ring is opened. This structural change creates a highly conjugated system that absorbs light in the visible spectrum, resulting in the characteristic black color.



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Mechanism of ODB-2 color formation upon reaction with an acidic developer.

Exemplary Formulations

The following tables provide representative formulations for the preparation of the Coated Back (CB) and Coated Front (CF) slurries. These are starting points and may require optimization based on specific paper substrates and performance requirements.

Table 1: Coated Back (CB) Formulation

This formulation details the preparation of the microencapsulated ODB-2 dye solution and its subsequent dispersion into a coating slurry.

Component	Purpose	Parts by Weight
Internal Phase (Microcapsule Core)		
ODB-2 Leuco Dye	Color Former	3.0
Alkyl-naphthalene	Dye Solvent	97.0
Microencapsulation Slurry		
Internal Phase (above)	Dye Solution	100.0
Gelatin	Wall-forming Colloid	10.0
Gum Arabic	Wall-forming Colloid	10.0
Water	Aqueous Phase	400.0
Final CB Coating Slurry		
Microencapsulation Slurry (above)	Encapsulated Dye	120.0
Styrene-Butadiene Latex (50% solids)	Binder	20.0
Carboxymethyl Cellulose (2% solution)	Thickener / Stabilizer	15.0
Water	Diluent for Viscosity Control	As needed

Table 2: Coated Front (CF) Formulation

This formulation describes the developer-containing layer that reacts with the dye.

Component	Purpose	Parts by Weight
Pigment/Developer Dispersion		
Acid-Activated Bentonite Clay	Color Developer	60.0
Calcium Carbonate	Extender / Pigment	40.0
Sodium Hexametaphosphate	Dispersant	0.8
Water	Aqueous Phase	150.0
Final CF Coating Slurry		
Pigment/Developer Dispersion (above)	Developer Base	250.8
Styrene-Butadiene Latex (50% solids)	Binder	18.0
Oxidized Starch (20% solution)	Co-binder / Rheology Modifier	15.0
Sodium Hydroxide (10% solution)	pH Adjustment	1.5

Experimental Protocols

The following protocols outline the laboratory-scale preparation and testing of ODB-2 based carbonless copy paper.

Protocol 1: Microencapsulation of ODB-2 (Complex Coacervation)

- Prepare Internal Phase: Dissolve 3.0 parts of ODB-2 into 97.0 parts of alkylnaphthalene with gentle heating (40-50°C) and stirring until a clear solution is formed.
- Prepare Aqueous Phase: In a baffled reaction vessel, dissolve 10.0 parts of gelatin and 10.0 parts of gum arabic in 400.0 parts of deionized water at 50°C.
- Emulsification: While maintaining the temperature at 50°C, slowly add the internal phase to the aqueous phase under high-shear agitation to form an oil-in-water emulsion. Continue

agitation until the desired droplet size (target: 3-8 μm) is achieved, monitored via optical microscopy.

- **Coacervation:** Once the desired droplet size is reached, reduce agitation to a gentle stir. Begin pH adjustment by slowly adding 10% acetic acid to lower the pH to approximately 4.0-4.4. This induces the coacervation of gelatin and gum arabic around the oil droplets.
- **Wall Hardening:** Cool the dispersion to 10°C. Add 0.5 parts of a 25% glutaraldehyde solution (cross-linking agent) and stir for 8-12 hours to harden the microcapsule walls.
- **Finalize Slurry:** Adjust the pH to 9.0-10.0 with 10% sodium hydroxide to stop the cross-linking reaction. The resulting slurry contains the microencapsulated ODB-2.

Protocol 2: Preparation and Application of CB and CF Coatings

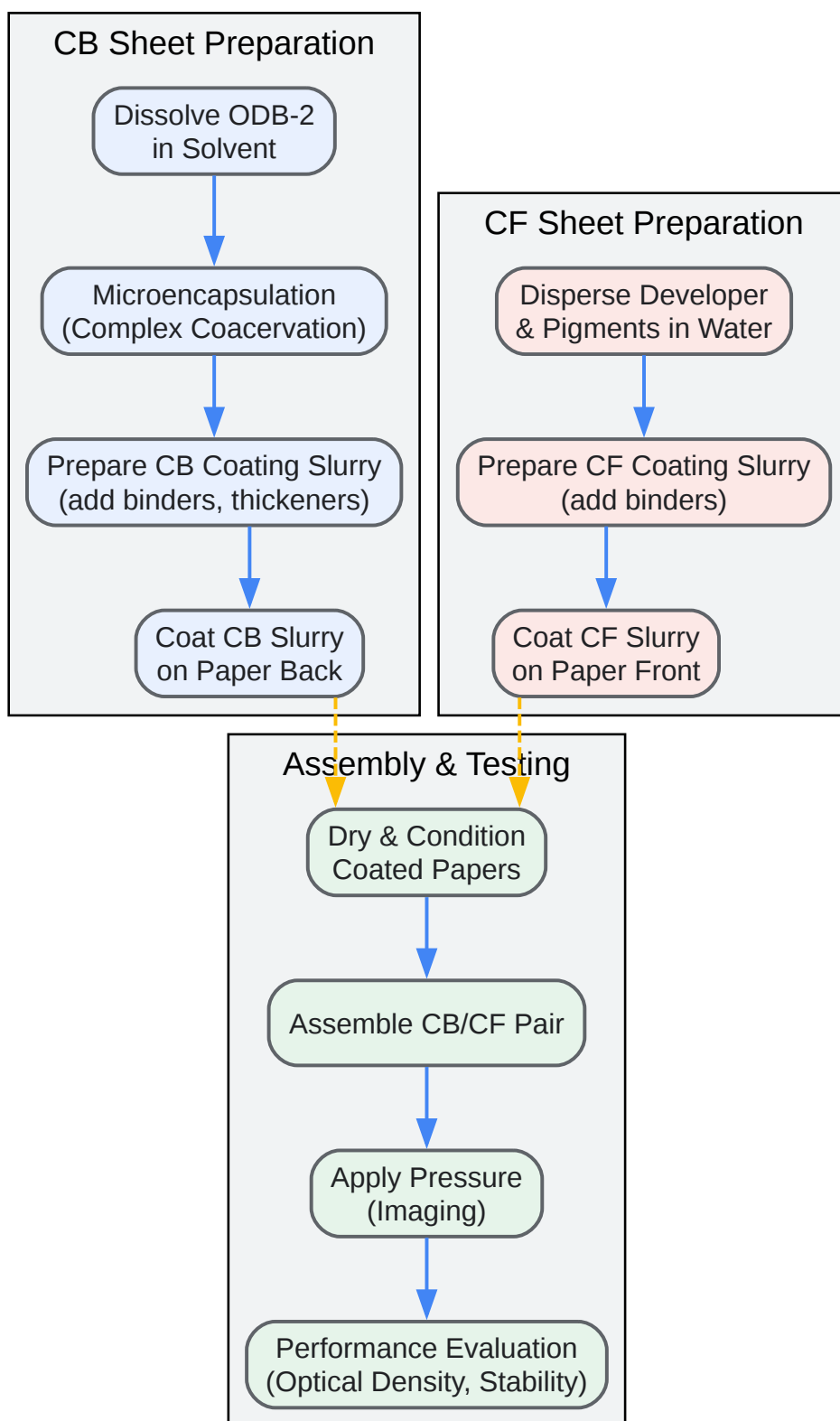
- **CB Slurry Preparation:** To 120 parts of the finalized microcapsule slurry, add 20 parts of styrene-butadiene latex and 15 parts of carboxymethyl cellulose solution under gentle agitation. Add water as needed to achieve a target viscosity suitable for the coating method (e.g., 300-500 cP for a lab-scale Meyer rod coater).
- **CF Slurry Preparation:** Prepare the pigment/developer dispersion by milling the components in water until a uniform consistency is achieved. In a separate vessel, combine the dispersion with the latex and starch binders. Adjust pH with sodium hydroxide.
- **Coating Application:**
 - Coat the reverse side of a base paper (45 g/m²) with the CB slurry using a Meyer rod or similar coating apparatus to a target dry coat weight of 4-6 g/m².
 - Coat the front side of a separate sheet of base paper with the CF slurry to a target dry coat weight of 5-7 g/m².
- **Drying:** Dry the coated sheets in an oven at 100-110°C for 1-2 minutes or until fully dry. Store in a controlled environment (23°C, 50% RH) for 24 hours before testing.

Protocol 3: Performance Evaluation

- **Assembly:** Place the CB sheet on top of the CF sheet with the coated sides facing each other.
- **Image Generation:** Use a standardized impact instrument (e.g., a typewriter with controlled force or a calibrated pressure applicator) to create marks on the top sheet.
- **Image Density Measurement:** After 15 minutes of development time, measure the optical density of the marks on the CF sheet using a reflection densitometer.
- **Lightfastness Test:** Expose the developed image to a controlled light source (e.g., Xenon arc lamp) for a specified duration and re-measure the optical density to quantify fading.
- **Background Stability:** Store an unimaged CF/CB pair at elevated temperature and humidity (e.g., 40°C, 90% RH) for 24 hours and measure any background color development on the CF sheet.

Experimental Workflow Visualization

The overall process from chemical formulation to final paper testing is outlined below.



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Workflow for the formulation and testing of ODB-2 carbonless paper.

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